

Personal protective equipment for handling 3-Phenoxyphenylacetonitrile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Phenoxyphenylacetonitrile

Cat. No.: B179426

[Get Quote](#)

Essential Safety and Handling Guide for 3-Phenoxyphenylacetonitrile

This guide provides critical safety protocols, operational procedures, and disposal plans for handling **3-Phenoxyphenylacetonitrile**. Adherence to these guidelines is paramount for ensuring laboratory safety and minimizing potential risks for researchers, scientists, and drug development professionals.

I. Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is required to prevent exposure through inhalation, skin contact, or eye contact. The following table summarizes the necessary equipment.

Protection Type	Required Equipment	Specifications & Best Practices
Respiratory Protection	NIOSH-approved Respirator	To be used in a well-ventilated area, preferably within a chemical fume hood. If engineering controls are insufficient, an air-purifying respirator is necessary. [1] [2]
Hand Protection	Chemical-resistant Gloves	Nitrile or chloroprene gloves are recommended. [1] [3] Always confirm specific chemical compatibility with the glove manufacturer. [1]
Eye and Face Protection	Safety Glasses with Side Shields & Face Shield	Safety glasses are mandatory for all handling procedures. [1] [4] [5] A face shield must be worn when there is a potential for splashing. [1]
Body Protection	Flame-resistant Laboratory Coat	A lab coat that can be quickly removed is essential. [1] [3] Impervious clothing and a chemical-resistant apron are also recommended. [4]
General Clothing	Long Pants and Closed-toe Shoes	These are required to protect the skin from potential spills. [1] [3]

II. Chemical and Physical Properties

The following table summarizes key quantitative data for **3-Phenoxyphenylacetonitrile**.

Property	Value
Molecular Formula	C ₁₄ H ₁₁ NO ^[6] ^[7] ^[8]
Molecular Weight	209.24 g/mol ^[6] ^[8] ^[9]
Boiling Point	137 °C at 0.3 mmHg ^[6]
Density	1.124 g/mL at 25 °C ^[6]
Flash Point	>110 °C (>230 °F) ^[6]
Refractive Index	n _{20/D} 1.578 ^[6]

III. Operational Plan: Handling and Storage

Strict adherence to proper handling and storage procedures is crucial for maintaining a safe laboratory environment.

Handling:

- Ventilation: All work with **3-Phenoxyphenylacetonitrile** must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.^[1]^[2]
- Avoid Contact: Prevent the chemical from coming into contact with skin, eyes, and clothing. ^[2]^[5] Ingestion and inhalation must be avoided.^[2]
- Aerosol Prevention: Take measures to prevent the formation of dust or aerosols during handling.^[1]
- Ignition Sources: Keep the chemical away from heat, sparks, and open flames. Use of non-sparking tools is mandatory.^[1]^[10]^[11]
- Hygiene Practices: Wash hands and exposed skin thoroughly after handling. Do not eat, drink, or smoke in areas where the chemical is handled or stored.^[2]^[5]

Storage:

- Container: Keep the storage container tightly closed when not in use.^[1]^[5]^[12]

- Location: Store in a cool, dry, and well-ventilated area.[1][5][12] The storage area should be secure and locked.[5][12]
- Incompatibilities: Store separately from oxidizing agents.[1]

IV. Emergency Procedures

Immediate and appropriate action is critical in the event of an exposure or spill.

Exposure:

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove all contaminated clothing. If irritation develops or persists, seek medical attention.[1][2]
- Eye Contact: Immediately flush eyes with plenty of flowing water for at least 10-15 minutes, ensuring to hold the eyelids open and apart. Seek immediate medical attention from an ophthalmologist.[2]
- Inhalation: Move the individual to fresh air and ensure they are in a position comfortable for breathing. If breathing is difficult or has stopped, administer artificial respiration. Seek immediate medical attention.[2]
- Ingestion: If the person is conscious, rinse their mouth thoroughly with water. Do not induce vomiting. Seek immediate medical attention.[2]

Spills:

- Minor Spills:
 - Alert personnel in the immediate area.
 - Wearing appropriate PPE, absorb the spill with an inert material such as sand, earth, or vermiculite.[5]
 - Collect the absorbed material into a suitable, labeled container for hazardous waste disposal.[5]

- Major Spills:
 - Evacuate the area immediately and alert emergency personnel.
 - Move to an upwind location.
 - Notify the appropriate emergency response team and the fire department.[5]
 - Prevent the spill from entering drains or waterways.[5]

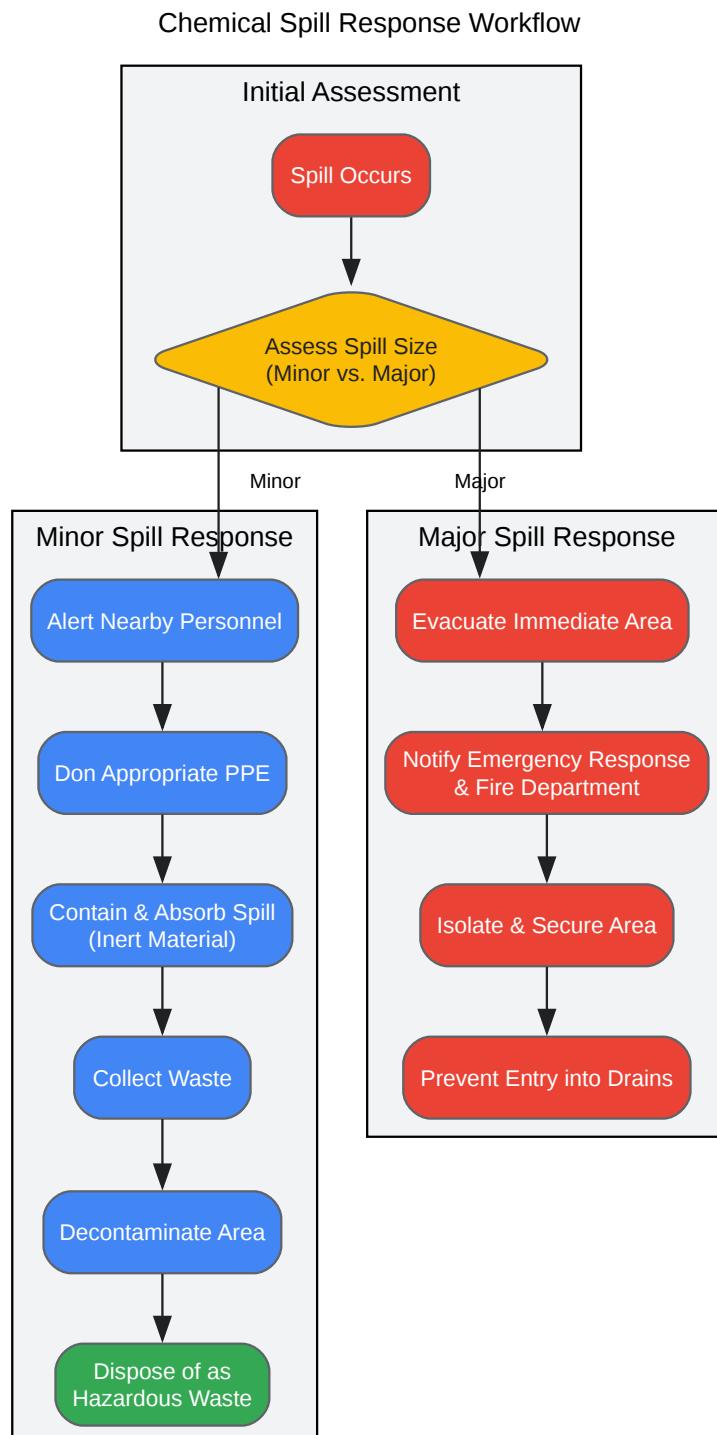
V. Disposal Plan

All waste containing **3-Phenoxyphenylacetonitrile** must be treated as hazardous waste.

- Waste Collection: Collect all chemical waste in appropriately labeled, sealed containers.
- Disposal Method: The recommended method of disposal is to dissolve or mix the material with a combustible solvent and incinerate it in a chemical incinerator equipped with an afterburner and scrubber.[2]
- Professional Disposal: It is highly recommended to contact a licensed professional waste disposal service to ensure compliance with all federal, state, and local regulations.[1]
- Prohibited Disposal: Do not dispose of this chemical down the drain or in the regular trash.[1]

VI. Chemical Spill Response Workflow

The following diagram outlines the procedural flow for responding to a chemical spill.

[Click to download full resolution via product page](#)

Caption: Workflow for handling chemical spills.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. biosynth.com [biosynth.com]
- 3. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 4. lgcstandards.com [lgcstandards.com]
- 5. static.cymitquimica.com [static.cymitquimica.com]
- 6. 3-PHENOXYPHENYLACETONITRILE CAS#: 51632-29-2 [m.chemicalbook.com]
- 7. CAS 51632-29-2: (3-Phenoxyphenyl)acetonitrile | CymitQuimica [cymitquimica.com]
- 8. Acetonitrile, (m-phenoxyphenyl)- [webbook.nist.gov]
- 9. m-Phenoxybenzyl cyanide | C14H11NO | CID 40075 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 11. sigmaaldrich.com [sigmaaldrich.com]
- 12. tcichemicals.com [tcichemicals.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 3-Phenoxyphenylacetonitrile]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b179426#personal-protective-equipment-for-handling-3-phenoxyphenylacetonitrile>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com